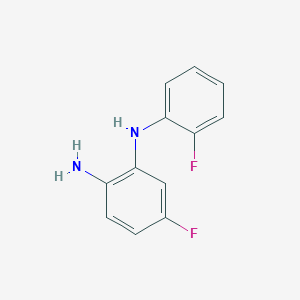

5-fluoro-N1-(2-fluorophenyl)benzene-1,2-diamine
Cat. No. B1443473
M. Wt: 220.22 g/mol
InChI Key: DZBWJRIGIGAGCX-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
Patent
US08653089B2
Procedure details
(5-Fluoro-2-nitrophenyl)-(2-fluorophenyl)amine (3.04 g, 12.16 mmol) was dissolved in EtOAc (120 mL) and the flask evacuated and flushed with nitrogen gas. 10% Pd/C (0.3 g) was added and the reaction mixture stirred under an atmosphere of hydrogen gas, at RT overnight. A further amount of 10% Pd/C (0.3 g) was added and the reaction mixture stirred under an atmosphere of hydrogen gas for an extra 2 h. The resultant mixture was filtered through Celite® and the filtrate concentrated in vacuo to afford the title compound as a dark yellow oil, which solidified on standing (2.89 g, 95%). 1H NMR (CDCl3, 400 MHz): δ 7.05-6.87 (2H, m), 6.83-6.68 (3H, m), 6.68-6.59 (2H, m), 5.36 (1H, s), 3.49 (2H, s)
Name
(5-Fluoro-2-nitrophenyl)-(2-fluorophenyl)amine
Quantity
3.04 g
Type
reactant
Reaction Step One
Name
Identifiers
|
REACTION_CXSMILES
|
[F:1][C:2]1[CH:3]=[CH:4][C:5]([N+:16]([O-])=O)=[C:6]([NH:8][C:9]2[CH:14]=[CH:13][CH:12]=[CH:11][C:10]=2[F:15])[CH:7]=1>CCOC(C)=O>[F:1][C:2]1[CH:7]=[C:6]([NH:8][C:9]2[CH:14]=[CH:13][CH:12]=[CH:11][C:10]=2[F:15])[C:5]([NH2:16])=[CH:4][CH:3]=1
|
Inputs
Step One
|
Name
|
(5-Fluoro-2-nitrophenyl)-(2-fluorophenyl)amine
|
|
Quantity
|
3.04 g
|
|
Type
|
reactant
|
|
Smiles
|
FC=1C=CC(=C(C1)NC1=C(C=CC=C1)F)[N+](=O)[O-]
|
|
Name
|
|
|
Quantity
|
120 mL
|
|
Type
|
solvent
|
|
Smiles
|
CCOC(=O)C
|
Conditions
Temperature
|
Control Type
|
AMBIENT
|
Stirring
|
Type
|
CUSTOM
|
|
Details
|
the reaction mixture stirred under an atmosphere of hydrogen gas, at RT overnight
|
|
Rate
|
UNSPECIFIED
|
|
RPM
|
0
|
Other
|
Conditions are dynamic
|
1
|
|
Details
|
See reaction.notes.procedure_details.
|
Workups
CUSTOM
|
Type
|
CUSTOM
|
|
Details
|
the flask evacuated
|
CUSTOM
|
Type
|
CUSTOM
|
|
Details
|
flushed with nitrogen gas
|
ADDITION
|
Type
|
ADDITION
|
|
Details
|
10% Pd/C (0.3 g) was added
|
ADDITION
|
Type
|
ADDITION
|
|
Details
|
A further amount of 10% Pd/C (0.3 g) was added
|
STIRRING
|
Type
|
STIRRING
|
|
Details
|
the reaction mixture stirred under an atmosphere of hydrogen gas for an extra 2 h
|
|
Duration
|
2 h
|
FILTRATION
|
Type
|
FILTRATION
|
|
Details
|
The resultant mixture was filtered through Celite®
|
CONCENTRATION
|
Type
|
CONCENTRATION
|
|
Details
|
the filtrate concentrated in vacuo
|
Outcomes
Product
Details
Reaction Time |
8 (± 8) h |
|
Name
|
|
|
Type
|
product
|
|
Smiles
|
FC=1C=C(C(=CC1)N)NC1=C(C=CC=C1)F
|
